

An In-depth Technical Guide to the BC-1382 PIAS1 Stabilization Pathway

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Compound of Interest

Compound Name: BC-1382

Cat. No.: B8058037

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **BC-1382**-mediated stabilization of Protein Inhibitor of Activated STAT 1 (PIAS1). **BC-1382** is a potent and specific small molecule inhibitor of the HECT domain E3 ubiquitin ligase HECTD2. By disrupting the interaction between HECTD2 and PIAS1, **BC-1382** prevents the ubiquitination and subsequent proteasomal degradation of PIAS1, leading to its stabilization and accumulation. This pathway has significant implications for modulating inflammatory responses, making **BC-1382** a promising therapeutic candidate for inflammatory diseases.

Core Mechanism of Action

HECTD2 is an E3 ubiquitin ligase that targets PIAS1 for ubiquitination, marking it for degradation by the proteasome. This action of HECTD2 promotes inflammation by reducing the levels of the anti-inflammatory protein PIAS1. **BC-1382** directly interferes with the HECTD2-PIAS1 interaction, thereby inhibiting this process. The stabilization of PIAS1 allows it to exert its anti-inflammatory functions, primarily through the negative regulation of key pro-inflammatory signaling pathways such as NF- κ B and STAT.

Quantitative Data Summary

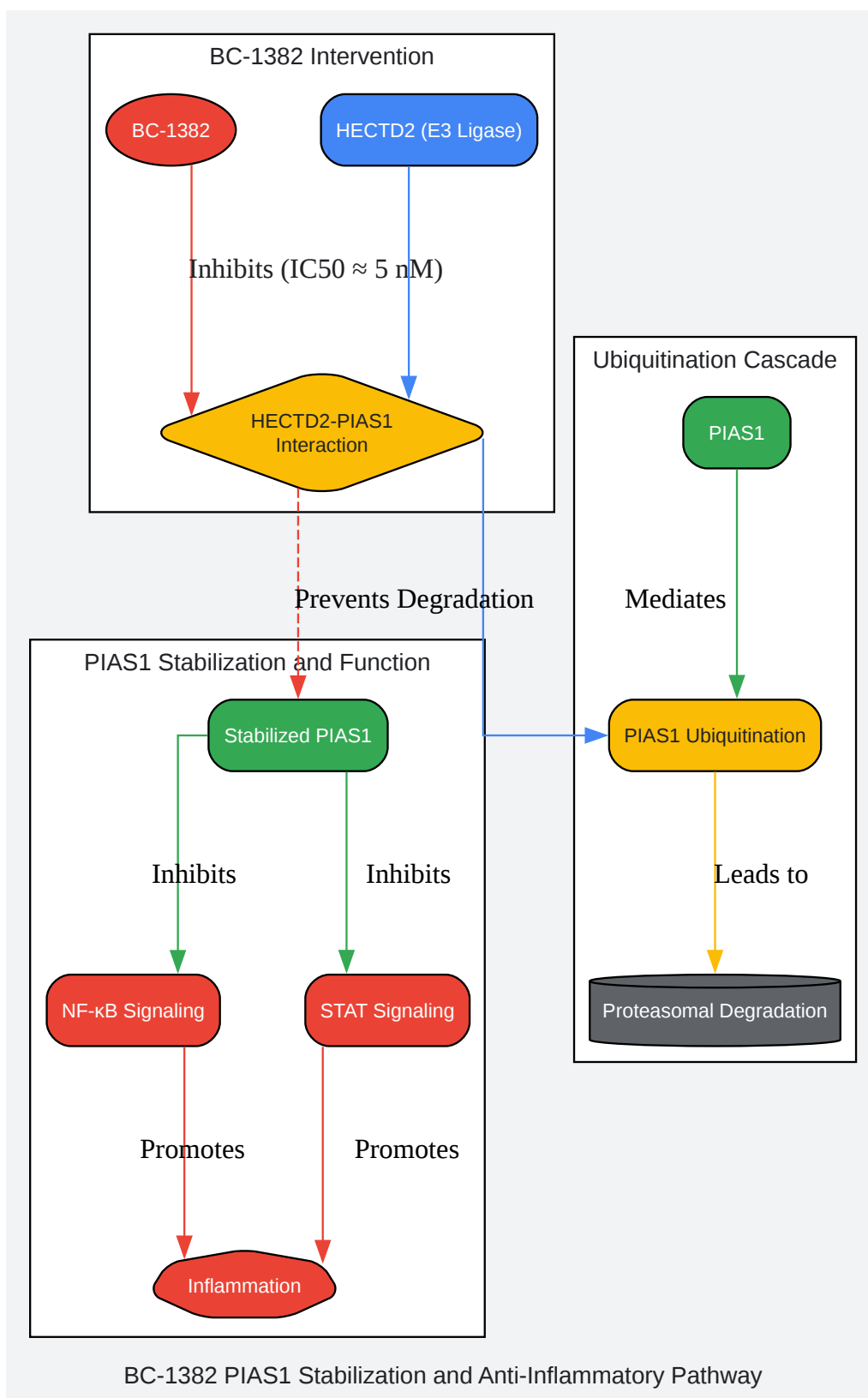
The following tables summarize the key quantitative data associated with the activity of **BC-1382** and its effect on the PIAS1 pathway.

Parameter	Value	Cell/System	Reference
BC-1382 Activity			
IC ₅₀ (HECTD2/PIAS1 Interaction Disruption)	≈ 5 nM	In vitro binding assay	
IC ₅₀ (PIAS1 Protein Level Increase)	≈ 100 nM	Non-stimulus condition	
Effective Concentration (LPS-induced PIAS1 Degradation Suppression)	800 nM	Lipopolysaccharide (LPS)-stimulated cells	
In Vivo Efficacy (Mouse Models)			
Dosage	10 mg/kg (intraperitoneal injection)	PA103-stimulated and LPS-stimulated mice	
Effects	Significantly decreased lavage protein concentrations, cell counts, cell infiltrates, and cytokine levels	PA103-stimulated and LPS-stimulated mice	

Signaling Pathway and Experimental Workflow Visualizations

To elucidate the molecular interactions and experimental procedures, the following diagrams have been generated using Graphviz (DOT language).

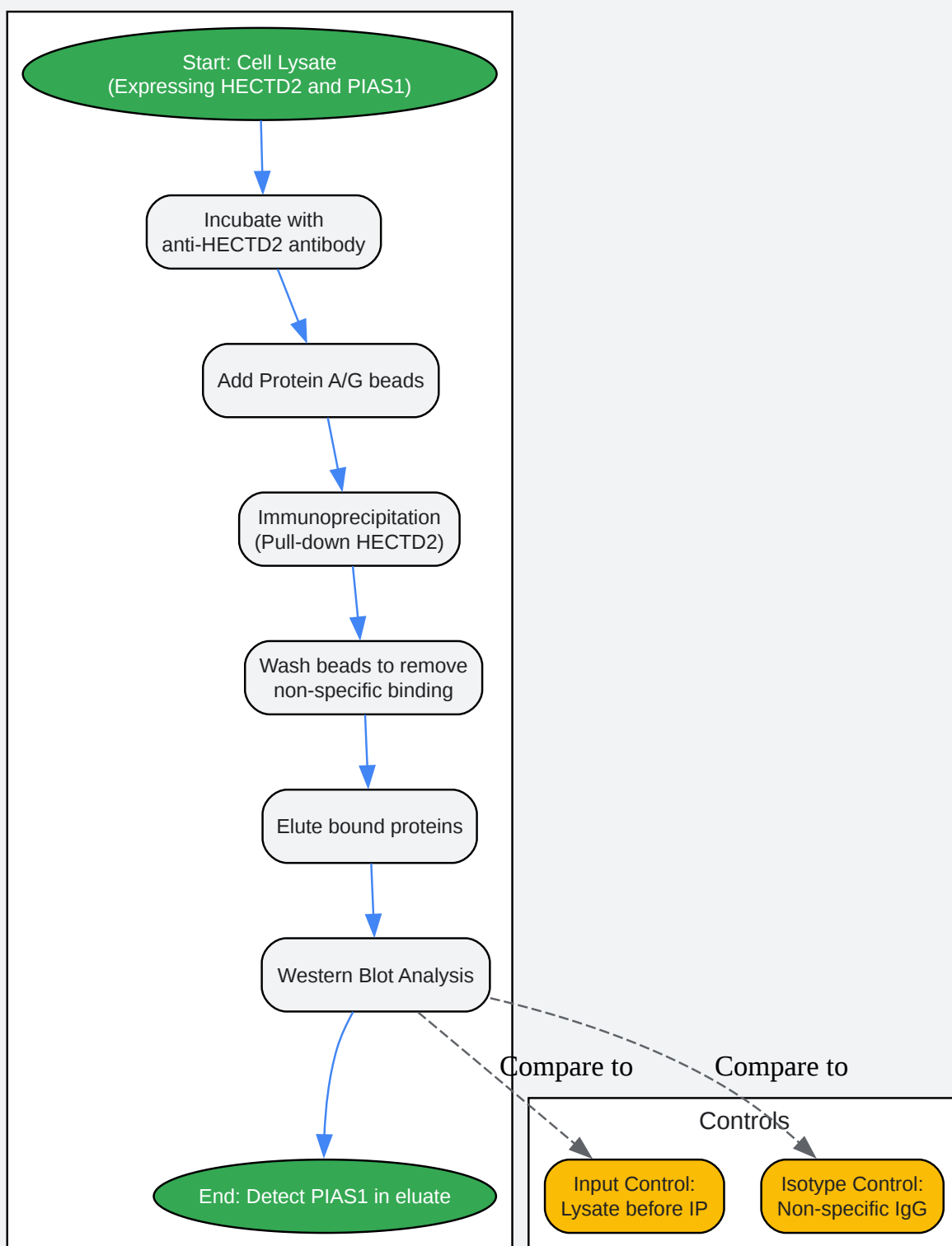
BC-1382 PIAS1 Stabilization Pathway



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Caption: **BC-1382** inhibits the HECTD2-PIAS1 interaction, preventing PIAS1 ubiquitination and degradation, thereby suppressing inflammatory signaling.

Experimental Workflow: Co-Immunoprecipitation to Verify HECTD2-PIAS1 Interaction



Workflow for HECTD2-PIAS1 Co-Immunoprecipitation

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